

# Thermal Stability and Degradation Profile of $\beta$ -Ionol: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *beta-Ionol*

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Disclaimer: Direct and comprehensive studies on the thermal stability and degradation profile of pure **beta-ionol** are limited in publicly available scientific literature. This guide provides a summary of the most relevant available data, including the thermal behavior of a closely related compound,  $\beta$ -ionol- $\beta$ -D-glucoside, and the degradation of the structurally similar compound,  $\beta$ -ionone, under various conditions. The information presented herein should be considered in this context, highlighting a need for further research in this area.

## Introduction to $\beta$ -Ionol

**Beta-ionol** is a naturally occurring sesquiterpenoid and a fragrance ingredient with a floral scent.<sup>[1][2]</sup> It is found in various plants, including passion fruit and star fruit.<sup>[3]</sup> Structurally, it is an alcohol derivative of  $\beta$ -ionone. Its chemical and physical properties are foundational to understanding its stability.

## Physicochemical Properties of $\beta$ -Ionol

A compilation of the key physicochemical properties of  $\beta$ -ionol is presented in Table 1. These parameters are crucial for predicting its behavior under thermal stress.

Table 1: Physicochemical Properties of  $\beta$ -Ionol

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>22</sub> O	[4]
Molecular Weight	194.31 g/mol	[4]
Boiling Point	107 °C @ 3 mm Hg	[1][5]
Flash Point	93.33 °C (200 °F) TCC	[6]
Density	0.92300 to 0.93000 @ 25 °C	[6]
Refractive Index	1.49600 to 1.50200 @ 20 °C	[6]
Appearance	Clear, colorless liquid	[1]
Solubility	Soluble in organic solvents	[4]

## Thermal Degradation Profile

Direct thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) data for pure β-ionol is not readily available in the reviewed literature. However, insights into its thermal lability can be gleaned from studies on its glycosidic form, β-ionol-β-D-glucoside.

A study on the synthesis and thermal degradation of β-ionol-β-D-glucoside revealed that the glucoside bond breaks at approximately 160 °C.[7] Upon further heating, β-ionol is released and subsequently pyrolyzed into several aromatic compounds. This indicates that while β-ionol itself is a product of thermal degradation of its glucoside, it will also degrade at higher temperatures.

The pyrolysis of β-ionol-β-D-glucoside and the subsequent degradation of the released β-ionol yield a variety of aromatic compounds. The identified degradation products are summarized in Table 2.

Table 2: Pyrolysis Products of β-Ionol-β-D-glucoside

**Degradation Product**

Megastigmatriene

$\beta$ -Ionol

$\beta$ -Ionone

Dihydroactinidiolide

Dihydroisophorone

Isophorone

3-Oxo- $\beta$ -ionol

Source:[7]

## Degradation of Structurally Related Compounds: $\beta$ -Ionone

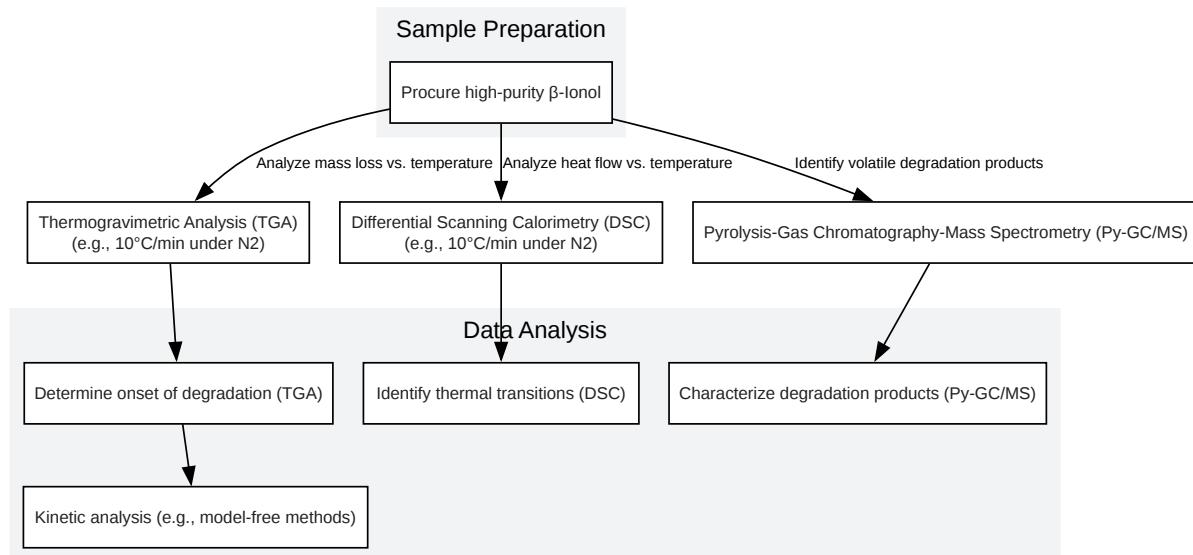
Studies on the degradation of  $\beta$ -ionone, a ketone analogue of  $\beta$ -ionol, can provide valuable insights into potential degradation pathways, although the conditions are not purely thermal. Research on the UV photolysis and UV/chlorination of  $\beta$ -ionone has shown that it degrades more rapidly than the related compound  $\beta$ -cyclocitral due to the double bond in its alkyl carbon chain.[8][9]

The degradation of  $\beta$ -ionone under these conditions proceeds via UV-induced isomerization, reactions with hydroxyl radicals, and bond scission.[8][9] The methyl ketone group was identified as a primary site for chloroform production during UV-chlorination.[8] While these are not thermal degradation pathways, they highlight the reactive sites within the molecule that could also be susceptible to thermal decomposition.

## Experimental Protocols

Detailed experimental protocols for the thermal analysis of pure  $\beta$ -ionol are not available in the cited literature. However, a general workflow for assessing the thermal stability of a volatile organic compound like  $\beta$ -ionol is proposed in the following diagram. This workflow represents a standard approach that could be adopted for future studies on  $\beta$ -ionol.

## General Experimental Workflow for Thermal Stability Analysis

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Caption: A generalized workflow for investigating the thermal stability of β-ionol.

## Conclusion and Future Directions

The available data suggests that while β-ionol is stable enough to be a product of the thermal degradation of its glucoside at around 160 °C, it will degrade at higher temperatures to form various aromatic compounds.<sup>[7]</sup> The lack of direct studies on the thermal stability of pure β-ionol represents a significant knowledge gap.

For a comprehensive understanding, future research should focus on:

- Thermogravimetric Analysis (TGA): To determine the onset of decomposition and the degradation profile as a function of temperature.

- Differential Scanning Calorimetry (DSC): To identify phase transitions and thermal events.
- Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC/MS): For a detailed identification of the thermal degradation products of pure  $\beta$ -ionol.
- Kinetic Studies: To determine the degradation kinetics and activation energy, which are crucial for predicting its shelf-life and stability under various thermal conditions.

Such studies would provide invaluable data for researchers, scientists, and drug development professionals working with  $\beta$ -ionol, enabling better control over its stability in various applications.

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